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Application Notes and Protocols: Tos-Gly-Pro- Arg-ANBA-IPA in Coagulation Research

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Compound of Interest		
Compound Name:	Tos-Gly-Pro-Arg-ANBA-IPA	
Cat. No.:	B10799682	Get Quote

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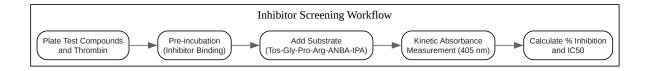
Introduction

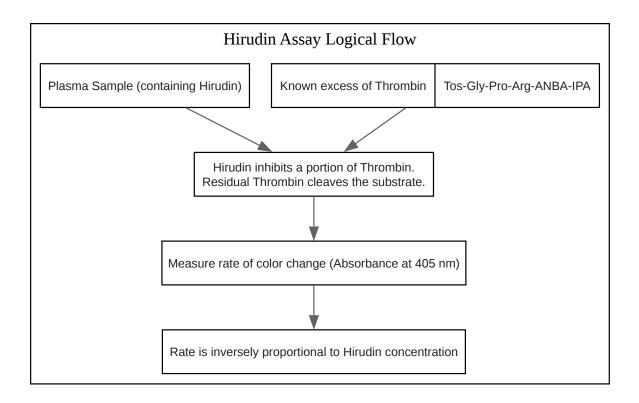
Tos-Gly-Pro-Arg-ANBA-IPA is a highly specific chromogenic peptide substrate designed for the photometric determination of thrombin activity. The sequence Gly-Pro-Arg is selectively recognized and cleaved by thrombin. This cleavage releases the chromophore 5-amino-2-nitro benzoic acid isopropylamide (ANBA-IPA), which can be quantified by measuring the change in absorbance at 405 nm. A key advantage of utilizing an ANBA-based chromophore over traditional p-nitroanilide (pNA) substrates is the significantly decreased hydrolysis by other coagulation enzymes such as Factor Xa, kallikrein, and plasmin, leading to enhanced specificity for thrombin.[1][2] This makes Tos-Gly-Pro-Arg-ANBA-IPA an invaluable tool for specific thrombin activity assays, inhibitor screening, and the determination of direct thrombin inhibitors like hirudin in plasma and other biological samples.[1][3]

Principle of Action

The fundamental principle behind the use of **Tos-Gly-Pro-Arg-ANBA-IPA** lies in a simple enzymatic reaction. Thrombin selectively cleaves the peptide bond between arginine (Arg) and the ANBA-IPA chromophore. This cleavage liberates the yellow-colored ANBA-IPA, leading to an increase in absorbance at 405 nm. The rate of this absorbance change is directly proportional to the thrombin activity in the sample. This relationship allows for the precise quantification of thrombin concentration or the inhibitory effect of various compounds on thrombin activity.







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References

 1. Evaluation of an automated chromogenic substrate assay for the rapid determination of hirudin in plasma - PubMed [pubmed.ncbi.nlm.nih.gov]







- 2. New chromogenic substrates for thrombin with increased specificity PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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